

BMS-566419 in DMSO: Technical Support Center

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Compound of Interest		
Compound Name:	BMS-566419	
Cat. No.:	B1667223	Get Quote

For researchers, scientists, and drug development professionals utilizing **BMS-566419**, this guide provides comprehensive information on its solubility and stability in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions, troubleshooting advice, and detailed experimental protocols to ensure the successful use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of BMS-566419 in DMSO?

A1: There are conflicting reports from commercial suppliers regarding the maximum solubility of **BMS-566419** in DMSO. One supplier reports a solubility of 12.5 mg/mL (25.64 mM), while others indicate a higher solubility of 48.76 mg/mL (100 mM)[1][2]. This discrepancy may be due to differences in the purity of the compound, the water content of the DMSO, or the exact experimental conditions used for dissolution. It is recommended to start with the lower concentration and gradually increase if a higher concentration is required.

Q2: What is the recommended solvent for preparing stock solutions of **BMS-566419**?

A2: DMSO is the recommended solvent for preparing stock solutions of **BMS-566419** for in vitro studies[1][2].

Q3: How should I store the solid compound and its DMSO stock solution?

A3: For long-term storage, the solid (powder) form of **BMS-566419** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years. Once dissolved in DMSO, the stock solution is stable for up to 6 months when stored at -80°C and for up to 1 month at -20°C[3]. To avoid



repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q4: What is the mechanism of action of BMS-566419?

A4: **BMS-566419** is a potent and selective inhibitor of inosine 5'-monophosphate dehydrogenase (IMPDH)[1][4]. IMPDH is a crucial enzyme in the de novo synthesis of guanosine nucleotides. By inhibiting IMPDH, **BMS-566419** depletes the pool of these nucleotides, which are essential for DNA and RNA synthesis, thereby suppressing the proliferation of cells, such as lymphocytes[4][5].

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Troubleshooting Steps
Difficulty dissolving BMS- 566419 in DMSO	1. Hygroscopic DMSO: DMSO readily absorbs moisture from the air, which can significantly reduce the solubility of many compounds[3][6]. 2. Insufficient mixing: The compound may not have been adequately mixed to facilitate dissolution. 3. Attempting too high a concentration: The desired concentration may exceed the solubility limit under your specific conditions.	1. Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO. 2. After adding the DMSO, vortex the solution and then place it in an ultrasonic bath until the compound is fully dissolved[3][6]. Gentle warming may also aid dissolution, but be cautious of potential degradation at higher temperatures. 3. Start with a lower concentration (e.g., 10 mg/mL) and if successful, incrementally increase the amount of compound.
Precipitation observed in the stock solution after storage	1. Improper storage: Storing the solution at a temperature warmer than recommended can lead to instability and precipitation. 2. Freeze-thaw cycles: Repeatedly freezing and thawing the stock solution can cause the compound to precipitate out of solution. 3. Concentration too high: The solution may have been prepared at a concentration close to its saturation point, leading to precipitation upon slight temperature changes.	1. Ensure the stock solution is stored at -80°C for long-term storage or -20°C for short-term storage[3]. 2. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. 3. If precipitation persists, it may be necessary to prepare a fresh stock solution at a slightly lower concentration. Before use, you can try to redissolve the precipitate by warming the vial and sonicating.
Inconsistent experimental results	Degradation of the compound: The stock solution may have degraded due to improper storage or being	1. Always use a stock solution that has been stored correctly and is within the recommended stability period.



stored for longer than the recommended period. 2. Inaccurate concentration: This could be due to incomplete initial dissolution or precipitation during storage.

If in doubt, prepare a fresh stock solution. 2. Before each experiment, visually inspect the stock solution for any signs of precipitation. If present, follow the steps in the row above to redissolve it.

Data Summary

Table 1: Solubility of BMS-566419 in DMSO

Supplier/Source	Concentration (mg/mL)	Concentration (mM)	Notes
MedchemExpress	12.5	25.64	Requires sonication; hygroscopic DMSO can impact solubility. [6]
Tocris Bioscience	48.76	100	-
R&D Systems	Not explicitly stated in mg/mL	100	Soluble to 100 mM in DMSO.

Table 2: Storage and Stability of BMS-566419

Form	Storage Temperature	Stability Period
Solid (Powder)	-20°C	3 years
4°C	2 years	
In DMSO	-80°C	6 months[3]
-20°C	1 month[3]	

Experimental Protocol

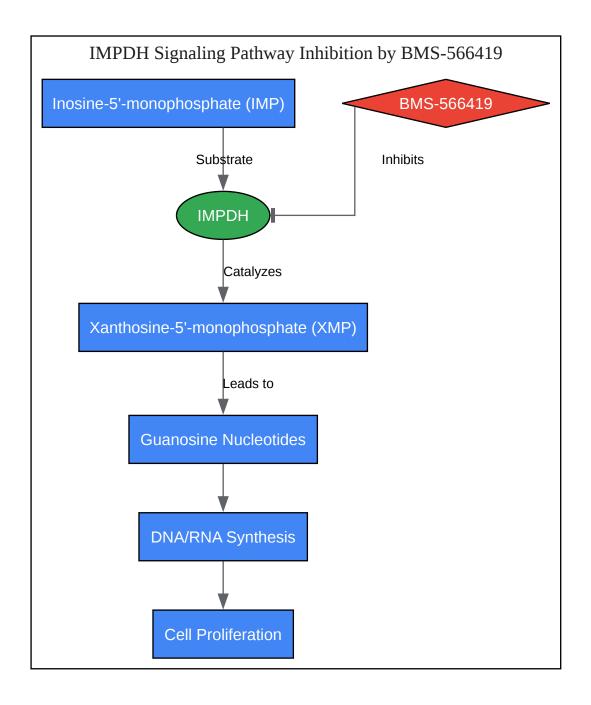


Protocol for Preparing a 10 mM Stock Solution of BMS-566419 in DMSO

- Materials:
 - BMS-566419 (solid powder)
 - Anhydrous DMSO (newly opened bottle)
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Ultrasonic water bath
- Procedure:
 - 1. Equilibrate the vial of solid **BMS-566419** to room temperature before opening to prevent moisture condensation.
 - 2. Weigh out the desired amount of **BMS-566419**. For example, to prepare 1 mL of a 10 mM solution (Molecular Weight: 487.57 g/mol), you will need 4.876 mg.
 - 3. Add the appropriate volume of anhydrous DMSO to the solid compound.
 - 4. Vortex the tube for 1-2 minutes to mix the contents.
 - 5. Place the tube in an ultrasonic water bath for 10-15 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no solid particles remain.
 - 6. If preparing a larger volume, aliquot the stock solution into single-use sterile tubes to avoid repeated freeze-thaw cycles.
 - 7. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Visualizations





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Caption: Inhibition of the IMPDH signaling pathway by BMS-566419.





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Caption: Workflow for preparing a stable **BMS-566419** solution in DMSO.

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